

Physicochemical Properties of 2,7-Dimethyloct-6-en-3-ol: A Technical Guide

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Compound of Interest

Compound Name: 2,7-Dimethyloct-6-en-3-ol

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Introduction

2,7-Dimethyloct-6-en-3-ol is a volatile organic compound with potential applications in various fields, including fragrance, flavoring, and as a synthetic intermediate. A thorough understanding of its physicochemical properties is paramount for its effective utilization in research and development, particularly in areas such as formulation, quality control, and toxicological assessment. This technical guide provides a summary of the known physicochemical properties of **2,7-Dimethyloct-6-en-3-ol**, alongside detailed experimental protocols for their determination.

Physicochemical Data Summary

Quantitative data for **2,7-Dimethyloct-6-en-3-ol** is limited, with most available information being computationally predicted. The following table summarizes the key physicochemical properties based on available data.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O	PubChem
Molecular Weight	156.27 g/mol	PubChem[1]
IUPAC Name	2,7-dimethyloct-6-en-3-ol	PubChem[1]
CAS Number	50735-59-6	PubChem[1]
XLogP3 (LogP)	3.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Exact Mass	156.151415 g/mol	PubChem[1]
Monoisotopic Mass	156.151415 g/mol	PubChem[1]
Topological Polar Surface Area	20.2 Å ²	PubChem[1]
Heavy Atom Count	11	PubChem[1]

Note: The majority of the data presented above are computed properties and should be confirmed by experimental validation.

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of key physicochemical properties applicable to liquid organic compounds such as **2,7-Dimethyloct-6-en-3-ol**.

Determination of Boiling Point

The boiling point of a liquid is a critical physical constant that can be used to identify and assess the purity of a substance.

Methodology:

A common method for determining the boiling point of a small quantity of liquid involves the use of a Thiele tube or a similar heating apparatus.^[2]

- **Sample Preparation:** A small amount of the liquid (a few milliliters) is placed in a small test tube or fusion tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Heating:** The Thiele tube is gently heated at the side arm to ensure uniform heat distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is then removed, and the liquid is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is another fundamental physical property that is useful for substance identification and quality control.

Methodology:

The density of a liquid can be accurately determined using a pycnometer or a digital density meter.

- **Pycnometer Calibration:** The pycnometer, a glass flask with a precise volume, is first cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again. The volume of the pycnometer can then be calculated.

- **Sample Measurement:** The calibrated pycnometer is emptied, dried, and filled with the sample liquid (**2,7-Dimethyloct-6-en-3-ol**).
- **Weighing:** The pycnometer containing the sample is weighed at the same temperature as the calibration.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Water Solubility

Solubility is a crucial parameter, especially in the context of drug development and environmental fate assessment.

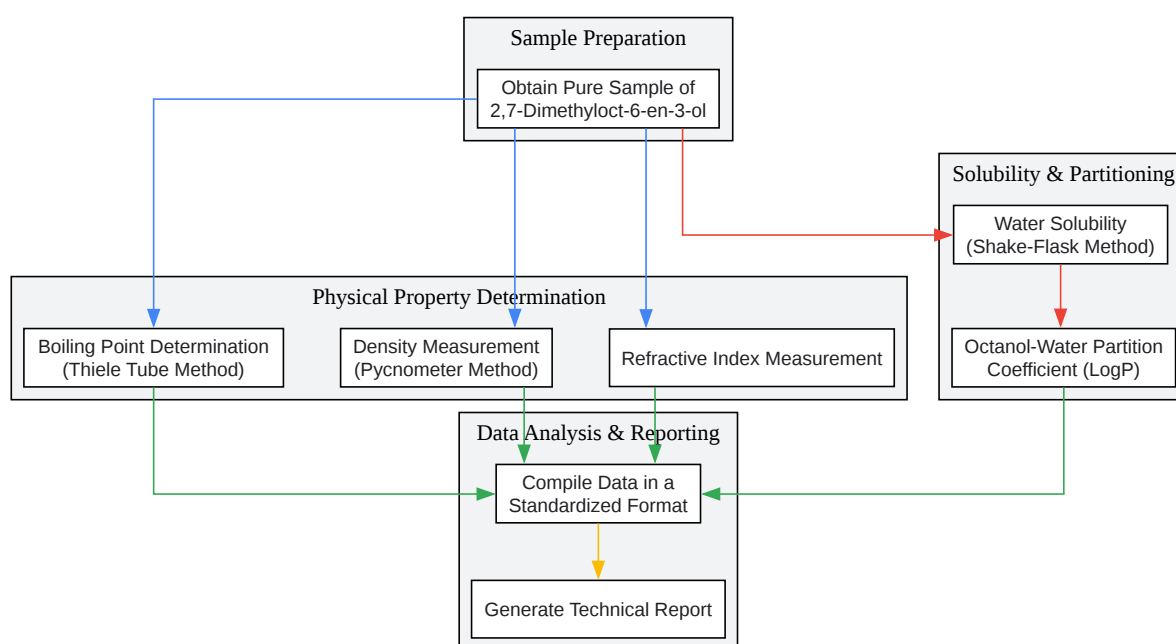
Methodology:

A common method to determine the solubility of an organic compound in water is the shake-flask method.

- **Sample Preparation:** An excess amount of **2,7-Dimethyloct-6-en-3-ol** is added to a known volume of distilled or deionized water in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved phases.
- **Phase Separation:** After equilibration, the mixture is allowed to stand undisturbed to allow for the separation of the aqueous phase from any excess undissolved compound. Centrifugation can be used to facilitate this separation.
- **Quantification:** A sample of the clear aqueous phase is carefully withdrawn and the concentration of the dissolved **2,7-Dimethyloct-6-en-3-ol** is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Solubility Calculation:** The solubility is expressed as the mass of the solute per unit volume of the solvent (e.g., mg/L or g/100 mL).

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the physicochemical characterization of a liquid organic compound.



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Caption: General workflow for physicochemical characterization.

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